

physical and chemical properties of 3-Methylcatechol

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Compound of Interest

Compound Name: 3-Methylcatechol

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An In-depth Technical Guide to **3-Methylcatechol**

Introduction

3-Methylcatechol, also known as 3-methyl-1,2-benzenediol or 2,3-dihydroxytoluene, is an organic aromatic compound belonging to the catechol family.^{[1][2]} It is characterized by a benzene ring with two adjacent hydroxyl groups and a methyl group at the 3-position.^[3] This compound serves as a versatile molecular building block in organic synthesis for producing various active compounds, including antibacterial agents and antioxidants.^{[4][5]} It is also recognized as a xenobiotic metabolite produced by certain bacteria, such as *Pseudomonas putida*, during the degradation of aromatic compounds like toluene.^[1] This guide provides a comprehensive overview of the physical and chemical properties, synthesis, analysis, and biological significance of **3-Methylcatechol** for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

3-Methylcatechol is a grey to brown-grey crystalline solid at room temperature.^{[5][6]} It is soluble in water and various organic solvents.^{[6][7]} The presence of two hydroxyl groups makes it a weakly acidic compound.^{[2][6]} Key physical and chemical properties are summarized in the tables below.

Table 1: General and Physical Properties of **3-Methylcatechol**

Property	Value	Source
Molecular Formula	C ₇ H ₈ O ₂	[1]
Molecular Weight	124.14 g/mol	[1]
Appearance	Grey to brown-grey crystalline powder	[5] [8]
Melting Point	65-68 °C	[5] [9]
Boiling Point	241 °C	[1] [5]
Density	~1.1006 g/cm ³ (estimate)	[5]
Flash Point	140 °C	[5]
pKa	9.91 ± 0.10 (Predicted)	[5]
LogP	1.340 (est)	[5]

Table 2: Solubility of **3-Methylcatechol**

Solvent	Solubility	Source
Water	Soluble	[2] [5]
DMSO	50 mg/mL (402.77 mM)	[4] [10]
Acetonitrile	Slightly Soluble	[5]
Benzene	Slightly Soluble	[5] [7]
Chloroform	Slightly Soluble	[5]
Ethanol	Soluble	[3]
Acetone	Soluble	[3]
Ether	Soluble	[3]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **3-Methylcatechol**.

Table 3: Spectral Properties of **3-Methylcatechol**

Technique	Data Highlights	Source
Mass Spectrometry (MS)	Precursor m/z: 123.0451535 ([M-H] ⁻)	[1]
Gas Chromatography-Mass Spectrometry (GC-MS)	Major fragments at m/z: 124.0, 99.99, 78.0, 123.0	[1]
Infrared (IR) Spectroscopy	KBr wafer technique data available	[1][11]
Nuclear Magnetic Resonance (NMR) Spectroscopy	¹ H NMR and ¹³ C NMR data are available for characterization, though specific peak assignments for 3-Methylcatechol require direct experimental data. Data for the isomer 4-Methylcatechol is publicly available.	[12]

Synthesis and Experimental Protocols

3-Methylcatechol can be synthesized through various chemical and biological routes.

Chemical synthesis is often complex with low overall yields, making biocatalytic production an attractive alternative.

Chemical Synthesis Protocol: From 2-Hydroxy-3-methylbenzaldehyde

This method utilizes a flavin catalyst for the oxidation of 2-hydroxy-3-methylbenzaldehyde.

Methodology:

- Combine 2-hydroxy-3-methylbenzaldehyde (0.2 mmol), a Flavin catalyst (0.02 mmol), and 2 mL of a MeOH/H₂O (95/5) solvent mixture in a glass vial.[6]

- Add 1M aqueous sodium bicarbonate solution (200 μ L) and 35% hydrogen peroxide solution (120 μ L).[6]
- Stir the mixture at room temperature for 3 hours.[6]
- Monitor the reaction progress using Thin-Layer Chromatography (TLC) until the starting material is consumed.[6]
- After completion, transfer the mixture to a round-bottom flask and add 50 mg of silica gel.[6]
- Evaporate the solvent under reduced pressure to obtain a product-silica gel complex.[6]
- Purify the product by column chromatography using 1:3 ethyl acetate/n-hexane as the eluent to yield **3-Methylcatechol**.[6]

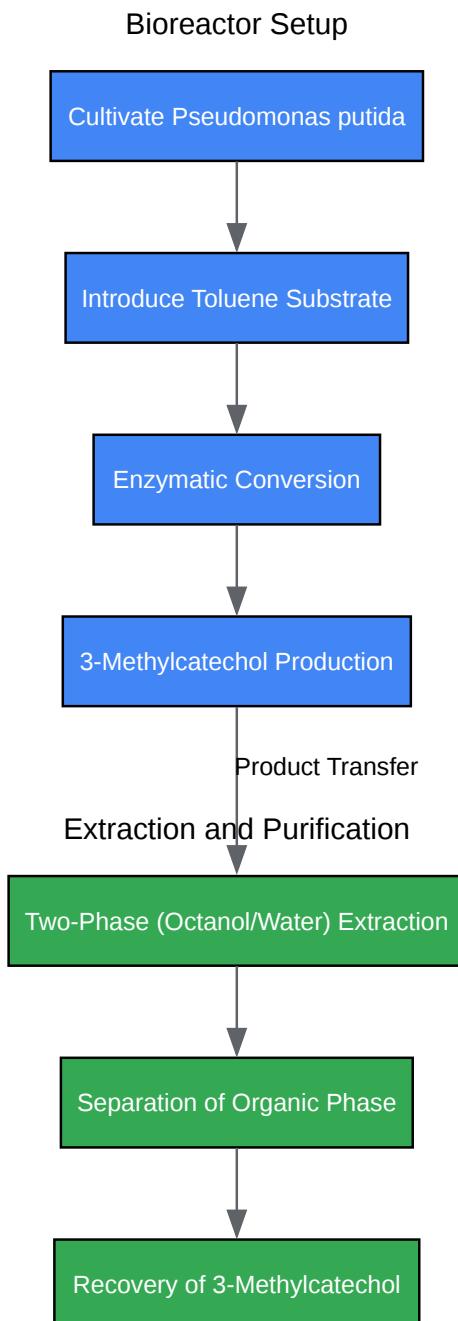
Biocatalytic Synthesis: From Toluene

Pseudomonas putida strains can be engineered to produce **3-Methylcatechol** from toluene. This process involves the sequential action of toluene dioxygenase and a dehydrogenase.

Methodology:

- Cultivate a suitable strain of Pseudomonas putida (e.g., a mutant strain incapable of degrading **3-methylcatechol**) in an appropriate growth medium.
- Introduce toluene to the culture. The bacterial enzymes convert toluene to cis-toluene dihydrodiol and then to **3-methylcatechol**.
- To overcome the toxicity of **3-methylcatechol** to the microorganisms, an integrated bioproduction and extraction system, such as a two-phase octanol/water system, can be employed.[9]
- The product, **3-methylcatechol**, preferentially partitions into the organic phase (octanol), from which it can be recovered.

Workflow for Biocatalytic Synthesis of 3-Methylcatechol

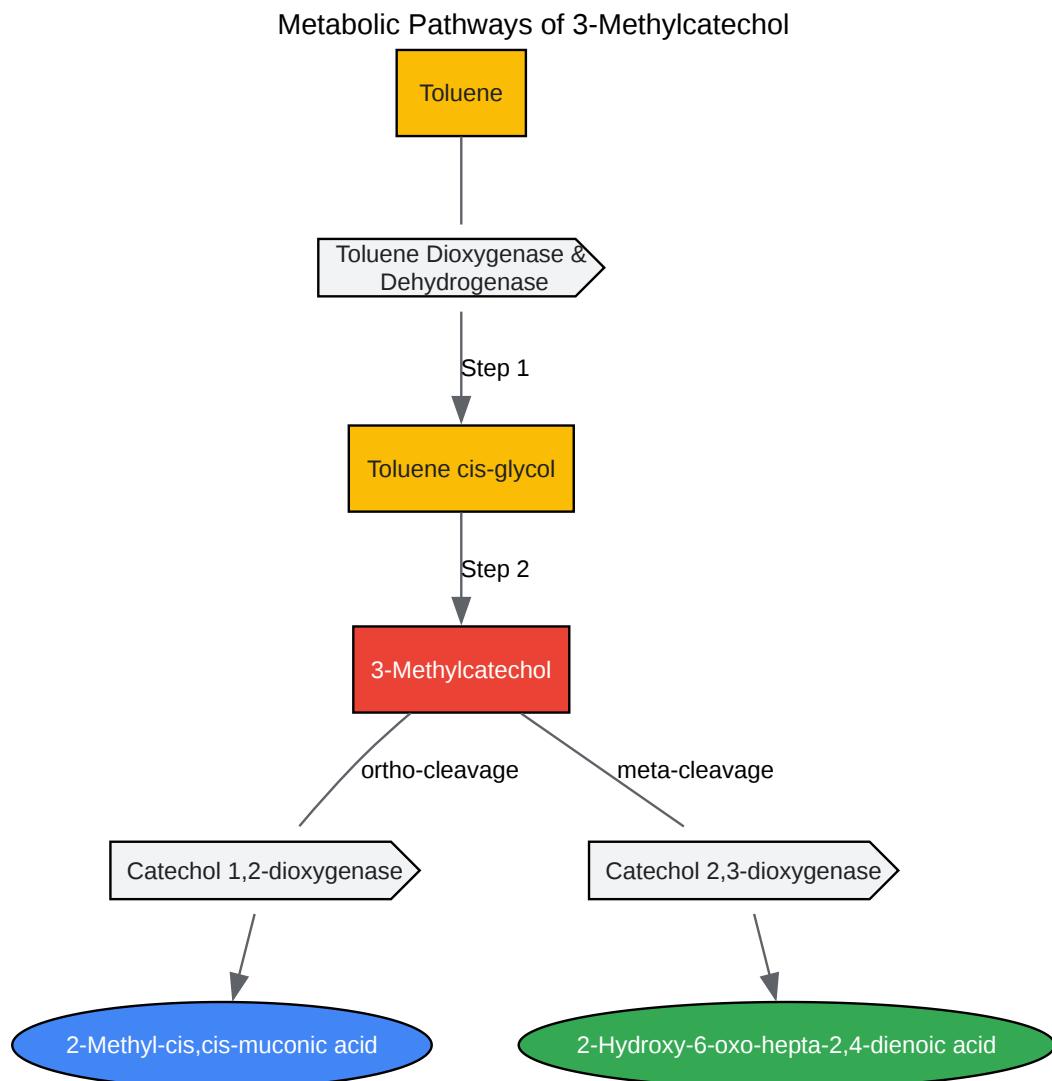
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Biocatalytic Synthesis Workflow

Reactions

The two hydroxyl groups of **3-Methylcatechol** are the primary sites of its reactivity.

- Oxidation: **3-Methylcatechol** is susceptible to oxidation, especially when exposed to air or light, which can lead to coloration and degradation.[\[3\]](#)
- Enzymatic Cleavage: In microbial metabolism, catechol dioxygenases cleave the aromatic ring of **3-methylcatechol**. This can occur via two main pathways:
 - Intradiol (ortho) cleavage: The ring is cleaved between the two hydroxyl-bearing carbons. Catechol 1,2-dioxygenase catalyzes this reaction.[\[13\]](#)[\[14\]](#)
 - Extradiol (meta) cleavage: The ring is cleaved adjacent to one of the hydroxyl groups. Catechol 2,3-dioxygenase is responsible for this type of cleavage.[\[14\]](#)[\[15\]](#)



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Metabolic Cleavage of 3-Methylcatechol

Analytical Methods

Accurate quantification and identification of **3-Methylcatechol** are essential for research and industrial applications.

Quantitative Analysis in Urine

This protocol is used for determining the levels of catechol and 4-methylcatechol in human urine samples.

Methodology:

- Use [U-¹⁴C]Catechol as an internal standard.
- Treat the urine sample with β -glucuronidase and sulfatase to hydrolyze conjugates.
- Acidify the sample and perform a liquid-liquid extraction with diethyl ether.
- Evaporate the ether extract and silylate the residue to create volatile derivatives.
- Analyze the derivatized sample using glass capillary gas chromatography (GC), typically coupled with a mass spectrometer (MS) for detection and quantification.

Colorimetric Determination (Arnow's Method)

This method is suitable for determining **3-methylcatechol** concentrations in aqueous solutions.

Methodology:

- The sample containing **3-methylcatechol** is mixed with a nitrite-molybdate reagent.
- Sodium hydroxide is then added, resulting in the formation of a colored complex.
- The absorbance of the solution is measured spectrophotometrically, and the concentration is determined by comparison with a standard curve.

Biological Activity and Toxicology

3-Methylcatechol exhibits a range of biological effects and has a defined toxicological profile. It is known to be an enzyme inhibitor and is toxic to many microorganisms.[\[5\]](#)

Table 4: Ecotoxicity of **3-Methylcatechol**

Organism	Endpoint	Value	Source
Fish	LC ₅₀	11.83 mg/L	[4]
Fish	ChV (Chronic Value)	6.94 mg/L	[4]
Green Algae	EC ₅₀	3.61 mg/L	[4]
Green Algae	ChV (Chronic Value)	0.45 mg/L	[4]
Daphnia	LC ₅₀	109.54 mg/L	[4]
Daphnia	ChV (Chronic Value)	42.03 mg/L	[4]

Human Safety: **3-Methylcatechol** is classified as harmful if swallowed or in contact with skin and causes skin irritation.[\[1\]](#)[\[16\]](#) It is also an irritant to the eyes and respiratory system.[\[16\]](#) Ingestion may cause significant damage to the digestive system.[\[16\]](#) When heated to decomposition, it emits acrid smoke and fumes.[\[5\]](#)[\[8\]](#)

Conclusion

3-Methylcatechol is a compound of significant interest due to its role as a key intermediate in both chemical synthesis and microbial metabolism. Its well-defined physical and chemical properties, coupled with established methods for its synthesis and analysis, make it a valuable tool for researchers. However, its inherent toxicity necessitates careful handling and consideration in any application. This guide provides a foundational understanding for professionals working with **3-Methylcatechol**, enabling further exploration into its potential in drug development, bioremediation, and materials science.

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